

Spectroscopic Profile of 3-Methyl-5-nitrophenol: A Technical Guide

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Compound of Interest

Compound Name: 3-Methyl-5-nitrophenol

CAS No.: 127818-58-0

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **3-Methyl-5-nitrophenol** ($C_7H_7NO_3$), a valuable intermediate in various chemical syntheses. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering insights into its molecular structure and chemical properties.

Spectroscopic Data Summary

The spectroscopic data for **3-Methyl-5-nitrophenol** is summarized below. Please note that where experimental data is not readily available, predicted data from computational models has been utilized to provide a comprehensive profile.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

Table 1: 1H NMR Data for **3-Methyl-5-nitrophenol** (Predicted)

Chemical Shift (δ) ppm	Multiplicity	Number of Protons	Assignment
~7.5 - 7.7	Singlet	1H	Ar-H (H-6)
~7.2 - 7.4	Singlet	1H	Ar-H (H-4)
~6.9 - 7.1	Singlet	1H	Ar-H (H-2)
~5.0 - 6.0	Broad Singlet	1H	-OH
~2.4	Singlet	3H	-CH ₃

Table 2: ¹³C NMR Data for **3-Methyl-5-nitrophenol** (Predicted)

Chemical Shift (δ) ppm	Assignment
~156	C-OH (C-1)
~149	C-NO ₂ (C-5)
~141	C-CH ₃ (C-3)
~125	Ar-CH (C-6)
~118	Ar-CH (C-4)
~112	Ar-CH (C-2)
~21	-CH ₃

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule.

Table 3: IR Spectral Data for **3-Methyl-5-nitrophenol**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3600-3200	Strong, Broad	O-H stretch (phenolic)
3100-3000	Medium	Aromatic C-H stretch
2975-2850	Medium	Aliphatic C-H stretch (-CH ₃)
1600-1585, 1500-1400	Medium to Strong	Aromatic C=C bending
1530-1500, 1350-1300	Strong	Asymmetric and Symmetric N=O stretch (nitro group)
1260-1000	Strong	C-O stretch (phenol)
900-675	Strong	Aromatic C-H out-of-plane bend

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, which helps in determining the molecular weight and elemental composition.

Table 4: Mass Spectrometry Data for **3-Methyl-5-nitrophenol**

m/z	Relative Intensity	Possible Fragment
153	High	[M] ⁺ (Molecular Ion)
123	Medium	[M - NO] ⁺
107	Medium	[M - NO ₂] ⁺
77	High	[C ₆ H ₅] ⁺ (Phenyl cation)

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Approximately 5-10 mg of **3-Methyl-5-nitrophenol** is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆). A small amount of tetramethylsilane (TMS) is added as an internal standard (δ 0.00 ppm).
- **Data Acquisition:** The solution is transferred to a 5 mm NMR tube. ¹H and ¹³C NMR spectra are acquired on a spectrometer operating at a standard frequency (e.g., 400 MHz for ¹H).
- **Data Processing:** The resulting Free Induction Decay (FID) is Fourier transformed, and the spectra are phase and baseline corrected. Chemical shifts are referenced to the TMS signal.

Infrared (IR) Spectroscopy

- **Sample Preparation:** For a solid sample, a small amount of **3-Methyl-5-nitrophenol** is finely ground with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, a thin film can be prepared by dissolving the sample in a volatile solvent and allowing the solvent to evaporate on a salt plate (e.g., NaCl or KBr). For a vapor phase spectrum, the sample is gently heated under vacuum.
- **Data Acquisition:** The sample is placed in the beam path of an FTIR spectrometer. The spectrum is recorded over a typical range of 4000-400 cm⁻¹. A background spectrum of the empty sample holder (or pure KBr pellet) is also recorded and subtracted from the sample spectrum.
- **Data Analysis:** The positions and relative intensities of the absorption bands are analyzed to identify the functional groups present.

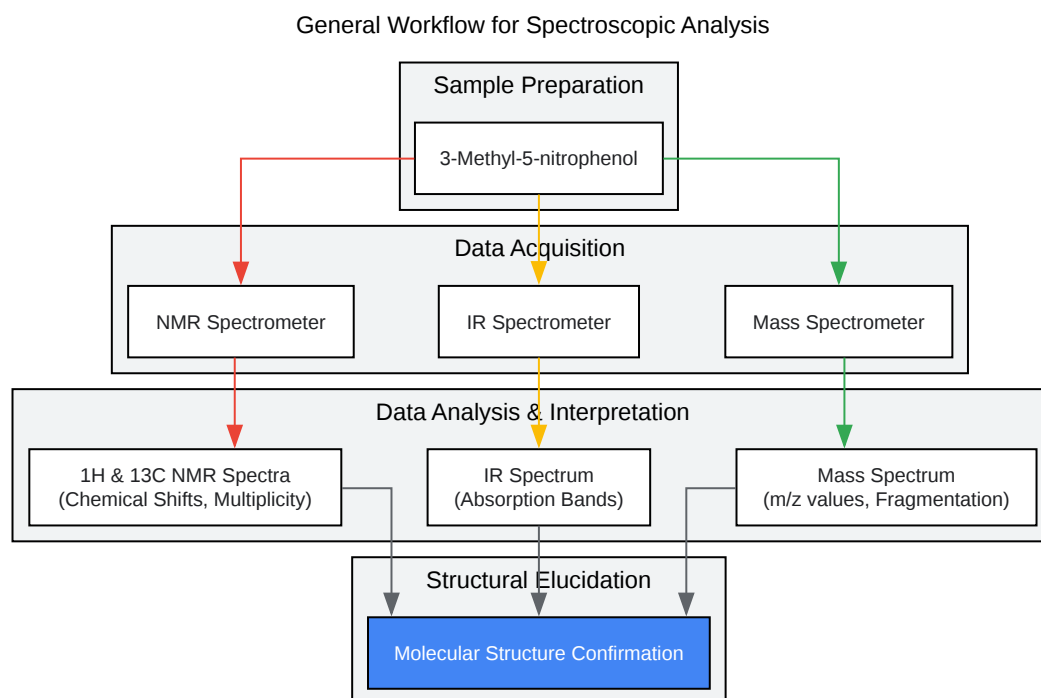
Mass Spectrometry (MS)

- **Sample Introduction:** A dilute solution of **3-Methyl-5-nitrophenol** in a suitable volatile solvent (e.g., methanol or acetonitrile) is introduced into the mass spectrometer, often via a gas chromatograph (GC-MS) for separation and purification.
- **Ionization:** In the ion source, the sample molecules are bombarded with high-energy electrons (typically 70 eV) in a method known as Electron Ionization (EI), causing them to ionize and fragment.

- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- Detection: A detector measures the abundance of each ion, and a mass spectrum is generated by plotting ion intensity versus m/z .

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for obtaining and analyzing the spectroscopic data for an organic compound like **3-Methyl-5-nitrophenol**.



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Caption: A flowchart illustrating the process of spectroscopic analysis for structural determination.

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